

dimethomorph stability in storage and processing

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Compound Focus: Dimethomorph

CAS No.: 110488-70-5

Cat. No.: S567675

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Chemical Identity & Basic Properties

For researchers, understanding the fundamental properties of **dimethomorph** is crucial for experimental design. Key data is summarized in the table below.

Property	Value / Description	Significance for Researchers
IUPAC Name	(EZ)-4-[3-(4-chlorophenyl)-3-(3,4-dimethoxyphenyl)acryloyl]morpholine [1]	For compound identification and literature searches.
Chemical Formula	C ₂₁ H ₂₂ ClNO ₄ [1]	For mass balance and analytical calculations.
Isomerism	Exists as E/Z isomers ; commercial products are typically a ~1:1 mixture, but only the Z-isomer is fungicidally active [1].	Critical for analytical method development to monitor isomer-specific stability and potency.
Melting Point	125.2 °C [1]	Indicates thermal stability at room temperature and below.

Property	Value / Description	Significance for Researchers
Degradation Point	280 °C [1]	Suggests high thermal stability; unlikely to degrade at standard processing temperatures.
Water Solubility	28.95 mg/L (at 20°C, pH 7) [1]	Classified as moderately soluble; important for designing aqueous-based experiments.
Octanol-Water Partition Coefficient (Log P)	2.68 [1]	Indicates low hydrophilicity; useful for predicting partitioning behavior in biological and environmental matrices.

Stability and Degradation in the Environment

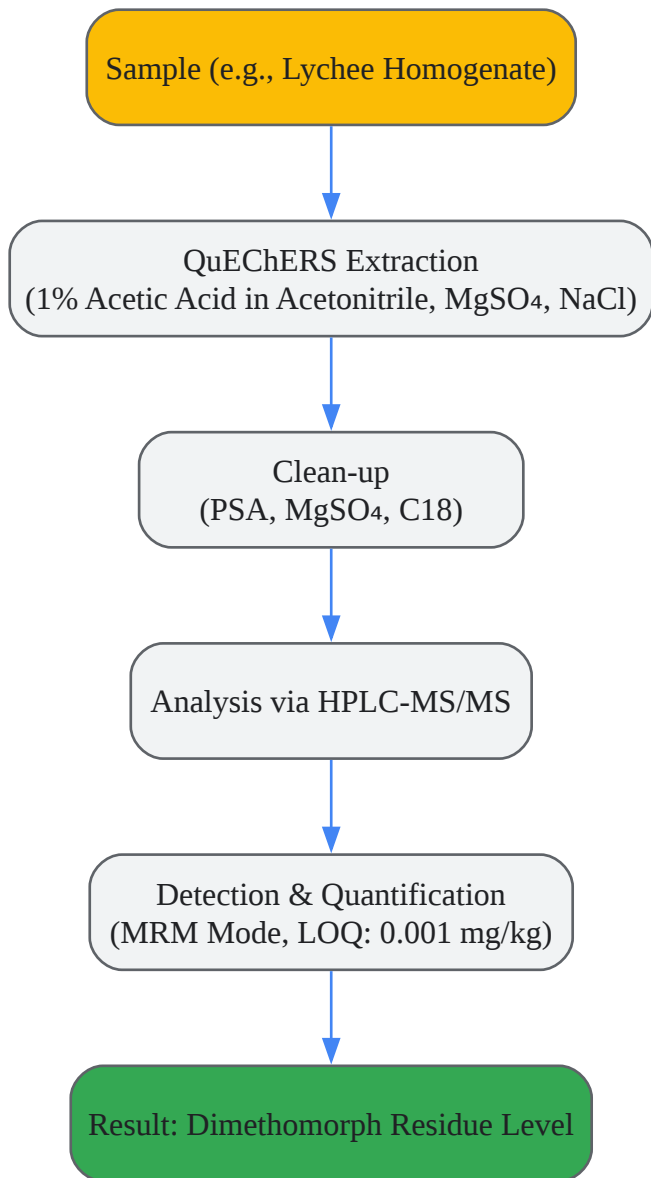
The following table outlines the environmental fate of **dimethomorph**, which provides indirect clues about its chemical stability.

Aspect	Key Findings	Experimental Context & Notes
General Stability	Stable under hydrolysis and photolysis; moderately persistent in soil [2] [3].	-
Soil Half-Life	Field half-lives range from 10 to 61 days [2] [3]. A specific study reported half-lives of 17.7–33.6 days in soil [3].	Degradation follows first-order kinetics. Persistence indicates moderate resistance to microbial and abiotic degradation.
Hydrolytic Stability	"Stable under hydrolysis" [2].	Official EU assessment confirms high stability in water, indicating it is not readily degraded by water alone [4].

Aspect	Key Findings	Experimental Context & Notes
Photolytic Stability	"Stable under photolysis" [2].	-
Plant Half-Life (Lychee)	Dissipation half-life ranges from 6.4 to 9.2 days [2] [3].	Study conducted on whole fruit under field conditions; dissipation involves degradation, weathering, and growth dilution.

Analytical Method for Residue Analysis

For troubleshooting stability experiments, a robust analytical method is essential. The most current and validated approach for detecting **dimethomorph** residues in plant matrices is detailed below. This can be adapted for monitoring its stability in various experimental conditions.



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Workflow for HPLC-MS/MS Analysis of Dimethomorph [2] [3]

1. Sample Preparation:

- Homogenize the sample (e.g., fruit, vegetable tissue).
- Weigh a representative sub-sample (typically 10 g) into a centrifuge tube.

2. QuEChERS Extraction:

- Add extraction solvents and salts. A validated method uses **acetonitrile with 1% acetic acid**, **magnesium sulfate (MgSO₄)**, and **sodium chloride (NaCl)** [3].

- Shake vigorously for a defined period (e.g., 1 minute).
- Centrifuge to separate the organic layer.

3. Extract Clean-up:

- Transfer an aliquot of the supernatant to a tube containing dispersive solid-phase extraction (d-SPE) sorbents.
- Common sorbents include **PSA (primary secondary amine)** for removing fatty acids, **C18** for removing non-polar interferences, and **MgSO₄** for residual water removal [3].
- Shake and centrifuge. The final supernatant is filtered for instrumental analysis.

4. Instrumental Analysis - HPLC-MS/MS:

- **Technique:** High-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry.
- **Chromatography:** Reversed-phase HPLC column to separate **dimethomorph** (and its E/Z isomers) from matrix components.
- **Detection:** Mass Spectrometer in **Multiple Reaction Monitoring (MRM)** mode. This offers high selectivity and sensitivity.
- **Quantification:** Use matrix-matched calibration standards to minimize matrix effects. The method has a **Limit of Quantification (LOQ) of 0.001 mg/kg** and demonstrates good accuracy, with recoveries typically between **77% and 92%** [2] [3].

Critical Safety and Regulatory Considerations

- **Endocrine Disruption:** The European Food Safety Authority (EFSA) has concluded that **dimethomorph is an endocrine disruptor for humans and wild mammals** [1] [4]. This necessitates strict safety protocols in the laboratory, including the use of appropriate personal protective equipment (PPE) and engineering controls to minimize exposure.
- **Toxicity Profile:** While it has a low mammalian oral toxicity, it is classified as an irritant and for reproductive toxicity [1]. Always consult the Safety Data Sheet (SDS) before handling.

Knowledge Gaps and Further Research

The existing data has clear limitations for a comprehensive stability profile in a research context. To fully address your question, the following information is needed but was **not found in the current search**:

- **Specific storage conditions** (e.g., effect of temperature, humidity, light, and container material on the shelf-life of the pure standard or formulated product).

- **Stability under various pH conditions** in buffer solutions.
- **Forced degradation studies** (e.g., under oxidative stress or high-temperature processing).

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